Thermochemical Profile of 2-Methyl-1-Butanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(R)-2-METHYLBUTANOL*
CAS No.:	*616-16-0*
Cat. No.:	*B1214224*

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This technical guide provides a comprehensive overview of the thermochemical properties of 2-methyl-1-butanol (IUPAC name: 2-methylbutan-1-ol), an organic compound of significant interest in various chemical and industrial applications, including its potential as a biofuel.[1] This document is intended for researchers, scientists, and drug development professionals who require accurate and reliable thermochemical data for process design, safety analysis, and computational modeling.

Introduction: The Significance of Thermochemical Data

Thermochemical data are fundamental to understanding the energetic landscape of chemical reactions and physical transformations. For a molecule like 2-methyl-1-butanol ($C_5H_{12}O$), this information is critical for a range of applications. In the context of its use as a potential biofuel, the enthalpy of combustion is a key parameter that determines its energy output.[2][3] Furthermore, properties such as the enthalpy of formation, heat capacity, and entropy are essential for calculating reaction enthalpies, equilibrium constants, and process efficiencies. In the pharmaceutical and fine chemical industries, such data are crucial for reaction calorimetry, ensuring process safety, and optimizing reaction conditions.

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This guide provides a detailed compilation of the key thermochemical data for 2-methyl-1-butanol, outlines the experimental and computational methodologies for their determination, and offers insights into the practical implications of these properties.

Core Thermochemical Data of 2-Methyl-1-Butanol

The following tables summarize the essential thermochemical properties of 2-methyl-1-butanol. The data presented here are compiled from authoritative sources, primarily the National Institute of Standards and Technology (NIST) Chemistry WebBook.[4][5][6]

Table 1: Key Physical and Thermochemical Properties

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Property	Value	Units	State	Source
Molecular Formula	$C_5H_{12}O$	-	-	[4]
Molar Mass	88.148	g/mol	-	[1][4]
Boiling Point	127.5	°C	-	[1]
Melting Point	-117.2	°C	-	[1]
Density	0.8152	g/cm³	Liquid	[1]
Standard Enthalpy of Formation ($\Delta fH^\ominus_{298}$)	-356.6 ± 0.63	kJ/mol	Liquid	[1][6]
Standard Enthalpy of Formation ($\Delta fH^\ominus_{298}$)	-301.4	kJ/mol	Gas	[1]
Standard Enthalpy of Combustion (ΔcH°liquid)	-3325.9 ± 0.54	kJ/mol	Liquid	[6]
Enthalpy of Vaporization (ΔvapH°)	43.4	kJ/mol	-	[7]

Methodologies for Determining Thermochemical Properties

The accurate determination of thermochemical data relies on a combination of meticulous experimental techniques and sophisticated computational methods.

Experimental Determination: Calorimetry

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Calorimetry is the primary experimental technique for measuring heat changes in chemical and physical processes.

The standard enthalpy of combustion is determined using a bomb calorimeter. This technique involves the complete combustion of a known mass of the substance in a high-pressure oxygen environment.

Experimental Protocol: Determination of Enthalpy of Combustion

- Sample Preparation: A precisely weighed sample of high-purity 2-methyl-1-butanol is placed in a crucible within the bomb calorimeter.
- Pressurization: The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- Immersion: The bomb is immersed in a known quantity of water in an insulated container (the calorimeter).
- Temperature Equilibration: The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- Ignition: The sample is ignited via an electrical fuse.
- Temperature Monitoring: The temperature of the water is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.
- Data Analysis: The heat released by the combustion reaction is calculated from the temperature rise of the calorimeter and its known heat capacity. Corrections are made for the heat of ignition and any side reactions. The standard enthalpy of combustion is then calculated on a molar basis.[2][3]

Logical Flow of Combustion Calorimetry

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Caption: Workflow for determining the enthalpy of combustion.

Computational Chemistry Methods

Computational chemistry provides a powerful tool for predicting and understanding the thermochemical properties of molecules.[8] These methods are particularly useful for estimating data that are difficult or hazardous to obtain experimentally.

Methodology: Ab Initio and Density Functional Theory (DFT) Calculations

- Molecular Geometry Optimization: The three-dimensional structure of the 2-methyl-1-butanol molecule is optimized to find its lowest energy conformation. This is typically performed using methods like Density Functional Theory (DFT) with a suitable basis set.
- Frequency Calculation: Vibrational frequencies are calculated at the optimized geometry. These frequencies are used to determine the zero-point vibrational energy (ZPVE) and to calculate thermal contributions to enthalpy and entropy.
- Single-Point Energy Calculation: A high-level ab initio method, such as Coupled Cluster theory (e.g., CCSD(T)), is often used to calculate a more accurate electronic energy of the optimized structure.
- Thermochemical Data Calculation: The standard enthalpy of formation can be calculated using atomization or isodesmic reaction schemes. The ideal gas heat capacity and entropy are calculated using statistical mechanics based on the computed vibrational frequencies and rotational constants.[9]

Conceptual Diagram of Computational Thermochemistry

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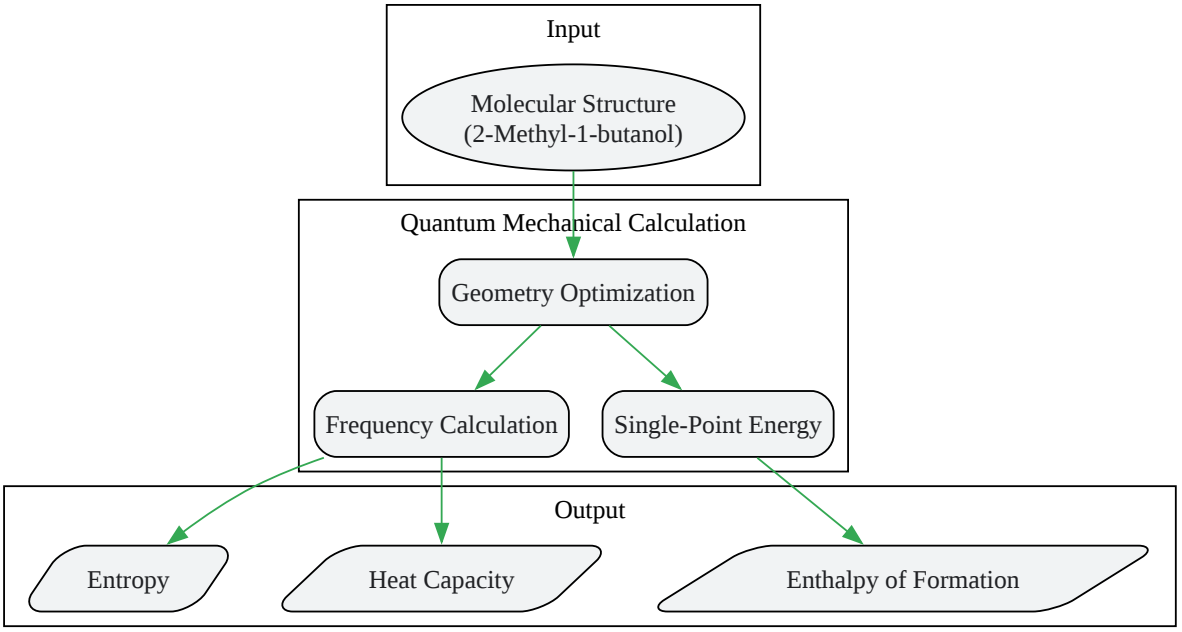

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Caption: Overview of computational thermochemistry workflow.

Applications in Research and Development

The thermochemical data of 2-methyl-1-butanol are instrumental in several key areas:

- Biofuel Research: The enthalpy of combustion is a direct measure of the energy content of 2-methyl-1-butanol, allowing for a direct comparison with conventional fuels and other biofuels.
- Chemical Process Design: Engineers use enthalpy of formation and heat capacity data to perform energy balances on chemical reactors and separation units, optimizing energy consumption and ensuring safe operation.

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- Drug Development and Synthesis: In pharmaceutical manufacturing, understanding the thermodynamics of reactions involving 2-methyl-1-butanol as a reactant, solvent, or product is crucial for controlling reaction exotherms and preventing thermal runaways.

- Computational Modeling: Accurate experimental data are essential for benchmarking and validating computational models. These validated models can then be used to predict the properties of related molecules, accelerating the design of new chemical entities and processes.

Conclusion

This guide has presented a curated set of thermochemical data for 2-methyl-1-butanol, grounded in authoritative sources. The methodologies for both experimental determination and computational prediction have been outlined to provide a comprehensive understanding of how these critical parameters are obtained. For researchers, scientists, and professionals in drug development, this information serves as a reliable foundation for innovation and ensuring safety and efficiency in their work.

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